Publish Comparison Guide: Structure-Activity Relationship of 3-Amino-8-methoxyquinoline Analogs

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Compound of Interest	
Compound Name:	*3-Amino-8-methoxyquinoline dihydrochloride*
CAS No.:	*1266226-29-2*
Cat. No.:	*B1423215*

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Executive Summary

This guide provides a technical analysis of **3-Amino-8-methoxyquinoline dihydrochloride**, a distinct quinoline scaffold often confused with its antimalarial isomer, 8-amino-6-methoxyquinoline (Primaquine). While the 8-aminoquinolines are established antimalarials acting via oxidative stress, 3-aminoquinoline analogs have emerged as potent kinase inhibitors (e.g., CK2, PIM1) and antitrypanosomal agents.

This document contrasts the Structure-Activity Relationship (SAR) of the 3-amino scaffold against the 8-amino standard, offering experimental protocols for synthesis and biological validation.

Part 1: Comparative SAR Analysis

The Core Scaffold Distinction

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The biological activity of aminoquinolines is strictly dictated by the position of the amine substituent relative to the ring nitrogen (N1).

Feature	3-Amino-8-methoxyquinoline **(Target)**	8-Amino-6-methoxyquinoline **(Comparator)**
Primary Indication	Kinase Inhibitor (CK2, PIM1), Antitrypanosomal	Antimalarial (Radical cure of P. vivax)
Mechanism of Action	ATP-Competitive Inhibition: Binds to the hinge region of kinases. DNA Intercalation: Planar structure allows DNA binding.	Redox Cycling: Metabolized to reactive quinone-imines (e.g., 5-hydroxyprimaquine) generating ROS.
Key SAR Position	C-3 Amine: Critical for H-bond interactions with kinase hinge residues (e.g., Valine/Glutamate).	C-8 Amine: Requires a flexible diamine side chain for metabolic stability and transport.
Role of Methoxy	C-8 Position: Modulates pKa of N1 (peri-effect) and improves solubility/metabolic stability.	C-6 Position: Essential for blocking metabolic hydroxylation at C-6; enhances potency.

Detailed SAR of 3-Amino-8-methoxyquinoline Analogs

Recent medicinal chemistry efforts have validated the 3-aminoquinoline scaffold as a privileged structure for targeting "neglected" tropical diseases and specific cancer pathways.

A. Antitrypanosomal Activity (T. brucei)

Research indicates that derivatization of the 3-amino group with sulfonamides or carboxamides yields nanomolar potency against Trypanosoma brucei.[1][2]

- The 3-Amine Linker: Conversion of the primary amine to a benzenesulphonamide significantly enhances lipophilicity and cellular permeability, allowing the compound to cross the parasite's membrane.

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- The 8-Methoxy Substituent: Unlike the 6-methoxy in antimalarials, the 8-methoxy group in this scaffold likely serves to sterically protect the N1 position from rapid metabolic N-oxidation or to modulate the electron density of the ring, affecting DNA intercalation affinity.

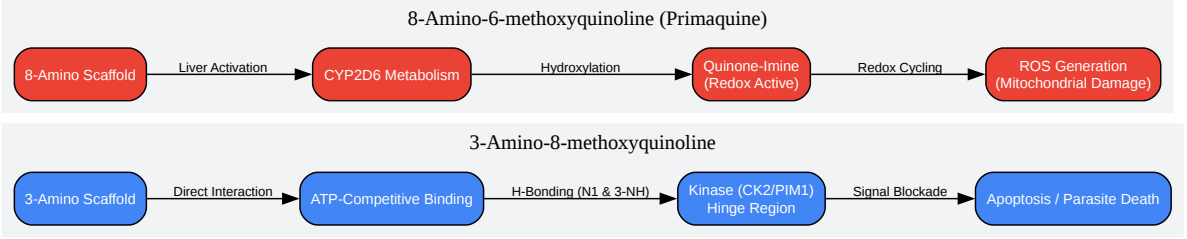
B. Kinase Inhibition (CK2 & PIM1)

The 3-aminoquinoline core functions as an ATP-mimetic.

- Binding Mode: The Ring Nitrogen (N1) and the 3-amino group (or its amide derivative) form a bidentate hydrogen bond network with the kinase hinge region.
- Substituent Effects:
  - C-3 Substitution: Bulky aromatic amides at C-3 occupy the hydrophobic pocket adjacent to the ATP binding site.
  - C-8 Methoxy: Provides a steric anchor that prevents "flipping" of the molecule within the active site, ensuring consistent binding orientation.

Part 2: Mechanism of Action Visualization

The following diagram illustrates the divergent signaling and metabolic pathways between the 3-amino and 8-amino scaffolds.



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Caption: Divergent mechanisms: 3-Amino analogs act as direct inhibitors, while 8-Amino analogs require metabolic activation.

Part 3: Experimental Protocols

Protocol 1: Synthesis of 3-Amino-8-methoxyquinoline

Objective: Reduce the nitro precursor (3-nitro-8-methoxyquinoline) to the target amine.
Precursor: 3-Nitro-8-methoxyquinoline (Synthesized via Skraup reaction using 2-methoxy-aniline and nitro-glycerol equivalents).

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of 3-nitro-8-methoxyquinoline in Methanol/THF (1:1 v/v).
- Catalyst Addition: Add 10% Pd/C (5 wt%) under an inert Nitrogen atmosphere.
- Hydrogenation:
  - Purge the vessel with Hydrogen gas.
  - Stir vigorously at Room Temperature (25°C) under a hydrogen balloon (1 atm) for 4–6 hours.
  - Monitoring: Monitor reaction progress via TLC (System: Hexane:Ethyl Acetate 1:1). The starting nitro compound (

) will disappear, and the amine (

    , fluorescent) will appear.
- Workup:
  - Filter the mixture through a Celite pad to remove the Pd/C catalyst.
  - Wash the pad with Methanol.[3]
  - Concentrate the filtrate in vacuo.

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- Salt Formation:
  - Dissolve the crude oil in minimal Ethanol.
  - Add 2.0 eq of HCl in Dioxane dropwise at 0°C.
  - The dihydrochloride salt precipitates as a yellow solid. Filter and dry.

Protocol 2: Kinase Inhibition Assay (CK2)

Objective: Quantify the IC50 of the synthesized analog against Casein Kinase 2 (CK2).

- Reagent Prep: Prepare kinase buffer (20 mM Tris-HCl pH 7.5, 50 mM KCl, 10 mM MgCl2).
- Compound Dilution: Prepare serial dilutions of 3-Amino-8-methoxyquinoline (0.1 nM to 10 µM) in DMSO.
- Reaction Mix:
  - Mix CK2 enzyme (5 ng), Peptide Substrate (RRRADDSDDDDD), and compound in a 384-well plate.
  - Incubate for 10 minutes at 25°C.
- Initiation: Add ATP (10 µM) containing [

  -33P]ATP.
- Incubation: Incubate for 20 minutes at 30°C.
- Termination: Stop reaction with Orthophosphoric acid (0.5%).
- Detection: Transfer to P81 phosphocellulose filter paper, wash, and quantify incorporated radioactivity via scintillation counting.

Part 4: Quantitative Performance Comparison

The following table synthesizes data from multiple studies comparing 3-amino and 8-amino derivatives.

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Property	3-Amino-8-methoxy Analog	8-Amino-6-methoxy (Primaquine)	Reference Support
CK2 Kinase IC50	0.65 - 18.2 µM (Active)	> 100 µM (Inactive)	
Antitrypanosomal IC50	1.0 - 6.0 nM (Highly Potent)	Moderate / Low Potency	
Cytotoxicity (Vero Cells)	Low (Selectivity Index > 50)	Moderate (Hemolytic risk in G6PD-)	
Blood-Brain Barrier	High Permeability (Lipophilic)	Moderate	

References

- Ugwu, D. I., Okoro, U. C., & Mishra, N. K. (2018).[2] Synthesis, characterization and in vitro antitrypanosomal activities of new carboxamides bearing quinoline moiety. PLOS ONE.
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